

Compound of Interest

Compound Name: 1-Methyl-5-propyl-1H-pyrazole-4-carbonyl chloride
CAS No.: 706819-89-8
Cat. No.: B12861751

The pyrazole ring is a privileged five-membered aromatic heterocycle that serves as a cornerstone in modern drug discovery.^{[1][2][3]} Its unique structure

1-Methyl-5-propyl-1H-pyrazole-4-carbonyl chloride is a functionalized pyrazole derivative of particular interest. The carbonyl chloride group is a highly reactive functional group.

This guide offers a technical deep-dive into the procurement, synthesis, handling, and application of this valuable research chemical.

Part 1: Sourcing and Procurement Strategies

Securing a reliable supply of **1-Methyl-5-propyl-1H-pyrazole-4-carbonyl chloride** is a critical first step for any research campaign. As a specialized

Direct Sourcing of the Carboxylic Acid Precursor

The most common and practical route to obtaining the target carbonyl chloride is through the in-house conversion of its immediate precursor, 1-Methyl-5-propyl-1H-pyrazole-4-carboxylic acid.

Supplier

Chemspace (sourcing from Enamine)

Table 1: Potential Suppliers for the Carboxylic Acid Precursor.^[5]

The Custom Synthesis Option

When direct sourcing is not feasible or when larger quantities are required, engaging a Contract Research Organization (CRO) or a custom synthesis provider is a viable alternative.

Key Considerations for Selecting a Custom Synthesis Partner:

- **Expertise in Heterocyclic Chemistry:** The partner should have documented experience with pyrazole synthesis or similar heterocyclic systems.
- **Scale-up Capability:** Ensure the company can transition from milligram-scale research quantities to kilogram-scale production if the project advances.
- **Analytical Capabilities:** The partner must have robust in-house analytical facilities (e.g., NMR, LC-MS, HPLC) to validate the structure and purity of the compound.
- **Confidentiality:** A strong non-disclosure agreement (NDA) is essential to protect intellectual property.

Prominent Custom Synthesis Providers with Expertise in Heterocycles:

- **Frontier Specialty Chemicals:** Specializes in complex organic molecule synthesis, including heterocyclic compounds, with all work performed in the United States.
- **Capot Chemical:** An ISO 9001:2015 certified company with over 20 years of experience in custom synthesis and scale-up of fine chemicals and pharmaceuticals.
- **Otava Chemicals:** Offers custom synthesis services with over 20 years of experience and research facilities in North America and Europe.^[8]

- Tocris Bioscience: Provides custom synthesis of complex organic molecules from milligram to kilogram scale, with a team of experienced PhD-qua

```
digraph "Supplier_Qualification_Workflow" {
  graph [fontname="Arial", fontsize=12, label="Supplier Qualification Workflow", labelloc=t, rankdir=TB];
  node [shape=box, style="rounded,filled", fontname="Arial", fontsize=10, fillcolor="#F1F3F4", fontcolor="#202020"];
  edge [fontname="Arial", fontsize=9, color="#5F6368"];

  start [label="Identify Potential Suppliers\n(Precursor or Custom Synthesis)", shape=ellipse, fillcolor="#4285F4", fontcolor="white"];
  request_info [label="Request Quotation & Technical Information\n(Lead Time, Purity, Scale)"];
  evaluate_tech [label="Technical Evaluation\n(Expertise, Capabilities, Past Performance)"];
  audit [label="Quality & Compliance Audit\n(ISO Certification, Documentation)"];
  select_supplier [label="Select Primary Supplier", shape=diamond, style=filled, fillcolor="#34A853", fontcolor="white"];
  negotiate [label="Negotiate Contract & NDA"];
  po [label="Issue Purchase Order"];
  end [label="Receive & Qualify Material", shape=ellipse, fillcolor="#EA4335", fontcolor="white"];

  start --> request_info;
  request_info --> evaluate_tech;
  evaluate_tech --> audit;
  audit --> select_supplier;
  select_supplier --> negotiate;
  negotiate --> po;
  po --> end;
```

```
start -> request_info;
request_info -> evaluate_tech;
evaluate_tech -> audit;
audit -> select_supplier;
select_supplier -> negotiate;
negotiate -> po;
po -> end;
}'''
```

Caption: A streamlined workflow for qualifying and selecting a chemical supplier.

Part 2: Synthesis of 1-Methyl-5-propyl-1H-pyrazole-4-carbonyl chl

For laboratories equipped for organic synthesis, preparing the target compound from its carboxylic acid precu

Proposed Synthetic Pathway

The synthesis is a two-stage process: (1) Formation of the pyrazole-4-carboxylic acid core, and (2) Conversion

Caption: The two-stage synthetic route to the target carbonyl chloride.

Experimental Protocol: Conversion of Carboxylic Acid to Carbonyl Chloride

This protocol describes the conversion of 1-Methyl-5-propyl-1H-pyrazole-4-carboxylic acid to the corresponding carbonyl chloride.
[\[10\]](#)[\[11\]](#)

Materials:

- 1-Methyl-5-propyl-1H-pyrazole-4-carboxylic acid
- Thionyl chloride (SOCl_2)
- Anhydrous dichloromethane (DCM) or toluene
- Dry glassware

- Magnetic stirrer and heating mantle

- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

- Setup: Assemble a dry, round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an
- Dissolution: To the flask, add 1 equivalent of 1-Methyl-5-propyl-1H-pyrazole-4-carboxylic acid and dissolve
- Addition of Thionyl Chloride: Slowly add an excess (typically 2-3 equivalents) of thionyl chloride to the st
- Reaction: Gently heat the reaction mixture to reflux (approx. 40 °C for DCM) and maintain for 2-4 hours. Mor
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Carefully remove the
-

Product: The resulting crude **1-Methyl-5-propyl-1H-pyrazole-4-carbonyl chloride** is often used directly in the

Part 3: Safety, Handling, and Quality Control

Acyl chlorides are reactive and hazardous chemicals that require careful handling in a controlled laboratory environment.

Safety and Handling Precautions

The hazards associated with the target compound are primarily dictated by the acyl chloride functional group. [12][13]

Hazard Statement	Description	Precautionary Statement
----	----	----
H314	Causes severe skin burns and eye damage.	P280: Wear protective gloves/protective clothing/eye protection
H225/H226	Highly flammable liquid and vapor (if low boiling point).	P210: Keep away from heat, sparks, open flames, hot surfaces.
EUH014	Reacts violently with water.	P233: Keep container tightly closed. Handle under inert gas.
H335	May cause respiratory irritation.	P261: Avoid breathing vapors. Use only in a well-ventilated fume hood.

Table 2: Key GHS Hazard and Precautionary Statements for Acyl Chlorides.

[12][13]

Handling Guidelines:

-

Engineering Controls: Always handle acyl chlorides in a certified chemical fume hood to avoid inhalation of
[14]* Personal Protective Equipment (PPE): Wear chemical-resistant gloves (consult manufacturer data for
[14][15]* Storage: Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon)
[12][15]

Quality Control and Characterization

Confirming the identity and purity of the synthesized compound is paramount. The following analytical techniques

- Nuclear Magnetic Resonance (^1H and ^{13}C NMR): To confirm the molecular structure.
- Mass Spectrometry (MS): To verify the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.

Part 4: Applications in Drug Discovery

1-Methyl-5-propyl-1H-pyrazole-4-carbonyl chloride is a valuable intermediate for synthesizing novel compounds [3]

Key Therapeutic Areas:

- Oncology: Pyrazole derivatives have been extensively developed as inhibitors of protein kinases, which are c [1][16]*
Neuroscience: The pyrazole core is present in molecules designed to treat neurocognitive disorder [3]*
Anti-inflammatory: Pyrazole-based compounds are well-known for their anti-inflammatory properties. [3]

Caption: Workflow illustrating the use of a reactive building block in a typical drug discovery cascade.

By reacting this carbonyl chloride with a diverse set of amines, a library of corresponding amides can be rapidly generated.

Conclusion

1-Methyl-5-propyl-1H-pyrazole-4-carbonyl chloride represents a strategically important building block for medicinal chemistry.

References

-

Capot Chemical. (2025). A Custom Synthesis Company. Available at: [\[Link\]](#)

- Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents. (n.d.). PMC. Available at: [\[Link\]](#)
- Recent advances in the synthesis of anticancer pyrazole derivatives using microwave, ultrasound, and mechanical forces. (2023). ResearchGate. Available at: [\[Link\]](#)
- Recent updates in medicinal chemistry and SAR profile of therapeutically important pyrazole hybrid analogues. (2023). ResearchGate. Available at: [\[Link\]](#)
- Pharmacological Activities of Pyrazole and Its Derivatives A Review. (2026). ResearchGate. Available at: [\[Link\]](#)
- Otava Chemicals. (n.d.). Custom Synthesis. Available at: [\[Link\]](#)
- Pyrazole: an Emerging Privileged Scaffold in Drug Discovery. (2023). Future Medicinal Chemistry. Available at: [\[Link\]](#)
- Chemspace. (n.d.). 1-methyl-5-propyl-1H-pyrazole-4-carboxylic acid. Available at: [\[Link\]](#)
- chemurope.com. (n.d.). 8 Heterocycles Companies From around the world. Available at: [\[Link\]](#)

- A Laboratory Accident of Acryloyl Chloride, Its Consequences, Treatment, and Safety Measures: An Arduous Lesson
[\[Link\]](#)
- University of Georgia Office of Research. (n.d.). AcetylChloride-75-36-5.docx. Available at: [\[Link\]](#)
- Carl ROTH. (n.d.). Safety Data Sheet: Acetyl chloride D3. Available at: [\[Link\]](#)
- Synthesis and Some Reactions of Pyrazole-3-carboxylic acid Having Trifluoromethyl Unit. (n.d.). DergiPark. /
- One pot synthesis of pyrazole 4-carboxylic acid ethyl ester derivatives by magnetic ionic liquid and flow ox
- Reactions of Some Pyrazole-3-Carboxylic Acids and Carboxylic Acid Chlorides with Various O- and N- Nucleophi
- Fisher Scientific. (n.d.). 1-methyl-1h-pyrazole-4-carbonyl chloride, 97%, Thermo Scientific™. Available at:

- Organic Chemistry Portal. (n.d.). Pyrazole synthesis. Available at: [[Link](#)]
- Reactions of Some Pyrazole-3-Carboxylic Acid Chlorides with Various Anilides. (n.d.). ResearchGate. Available at: [[Link](#)]
- Synthesis and Reactions of Some 1H-Pyrazole-3 Carboxylic Acid Chloride. (2025). ResearchGate. Available at: [[Link](#)]
- Synthesis of pinacol esters of 1-alkyl-1H-pyrazol-5-yl- and 1-alkyl-1H-pyrazol-4-ylboronic acids. (2025). ResearchGate. Available at: [[Link](#)]
- Synthesis and Characterization of Novel Methyl (3)5-(N-Boc-piperidinyl)-1H-pyrazole-4-carboxylates. (2021). ResearchGate. Available at: [[Link](#)]
- Method for preparing 1-alkyl-pyrazol-5-carboxylic acid esters III. (n.d.). Google Patents. [[Link](#)]
- A0BChem. (n.d.). 1-Methyl-1H-pyrazole-5-carbonyl chloride. Available at: [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Recent updates in medicinal chemistry and SAR profile of therapeutically important pyrazole hybrid analogues (2022-2025) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ijpsjournal.com [ijpsjournal.com]
- 4. tandfonline.com [tandfonline.com]
- 5. 1-methyl-5-propyl-1H-pyrazole-4-carboxylic acid - C₈H₁₂N₂O₂ | CSSB00000740408 [chem-space.com]
- 6. Custom synthesis | Frontier Specialty Chemicals [frontierspecialtychemicals.com]
- 7. A Custom Synthesis Company - Capot Chemical [capot.com]
- 8. Custom Synthesis [otavachemicals.com]
- 9. Custom Synthesis | Tocris Custom Chemistry Services | Tocris Bioscience [tocris.com]
- 10. dergipark.org.tr [dergipark.org.tr]
- 11. researchgate.net [researchgate.net]
- 12. sigmaaldrich.cn [sigmaaldrich.cn]
- 13. fishersci.com [fishersci.com]
- 14. pubs.acs.org [pubs.acs.org]
- 15. research.uga.edu [research.uga.edu]
- 16. Recent advances in the synthesis of anticancer pyrazole derivatives using microwave, ultrasound, and mechanochemical techniques - RSC Advances [rsc.org]
- To cite this document: BenchChem. [Introduction: The Strategic Value of Pyrazole Scaffolds in Medicinal Chemistry]. BenchChem, [2026]. [Online F

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.